Technical Guide: Physicochemical Properties of 2,5-Diethylaniline

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Compound of Interest

Compound Name:	*2,5-Diethylaniline*
CAS No.:	*80427-50-5*
Cat. No.:	*B12005176*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular weight and exact mass of **2,5-Diethylaniline**. It includes a comprehensive experimental protocol for the determination of these properties using Gas Chromatography-Mass Spectrometry (GC-MS), a robust and widely used analytical technique for volatile and semi-volatile compounds.

Core Physicochemical Data

The fundamental physicochemical properties of **2,5-Diethylaniline** are summarized in the table below. These values are crucial for a variety of applications, including analytical method development, reaction stoichiometry, and computational modeling.

Property	Value	Reference
Molecular Formula	$C_{10}H_{15}N$	[1]
Molecular Weight	149.23 g/mol	[1][2]
Exact Mass	149.120449483 Da	[1]

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Experimental Determination of Molecular Weight and Exact Mass

The following protocol outlines a standard procedure for the accurate determination of the molecular weight and exact mass of **2,5-Diethylaniline** using Gas Chromatography-Mass Spectrometry (GC-MS). This method is suitable for the analysis of aniline derivatives and provides high sensitivity and structural information.

Experimental Protocol: GC-MS Analysis

1. Sample Preparation (Liquid-Liquid Extraction)

This protocol is designed for the extraction of **2,5-Diethylaniline** from an aqueous matrix.

- Alkalinization: Adjust the pH of the aqueous sample containing the analyte to >11 using a sodium hydroxide (NaOH) solution. This ensures that the aniline is in its free base form, which is more soluble in organic solvents.
- Extraction: Transfer the alkalinized sample to a separatory funnel. Add an immiscible organic solvent, such as dichloromethane or chloroform, to the funnel.[1]
- Mixing: Vigorously shake the separatory funnel for 1-2 minutes to ensure thorough mixing and facilitate the transfer of the analyte from the aqueous phase to the organic phase.[1]
- Phase Separation: Allow the layers to fully separate. The organic layer, containing the **2,5-Diethylaniline**, is then collected.
- Drying: Dry the collected organic extract over anhydrous sodium sulfate to remove any residual water.
- Concentration: If necessary, the extract can be concentrated under a gentle stream of nitrogen to increase the analyte concentration.

2. Instrumental Analysis (GC-MS)

- Gas Chromatograph (GC) Conditions:

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- Column: Use a DB-5ms column (30 m x 0.25 mm I.D., 0.25 µm film thickness) or an equivalent nonpolar column suitable for separating aromatic amines.[1]
- Injection Mode: Splitless injection is recommended for trace analysis.
- Injection Volume: 1 µL.
- Injector Temperature: 250 - 280 °C.[1]
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.[1]
- Oven Temperature Program: An initial temperature of 60-70 °C, held for 2 minutes, followed by a ramp of 10-15 °C/min to 280 °C, with a final hold for 5-10 minutes.[1]

- Mass Spectrometer (MS) Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.[1]
  - Ion Source Temperature: 230 °C.[1]
  - Quadrupole Temperature: 150 °C.[1]
  - Transfer Line Temperature: 280 - 325 °C.[1]
  - Mass Scan Range: A scan range of 35 - 450 amu is appropriate to detect the molecular ion and key fragments of **2,5-Diethylaniline**.[1]
  - Acquisition Mode: Full scan mode for identification and confirmation of the molecular ion.

3. Data Analysis

- Molecular Ion Identification: The mass spectrum obtained will show the molecular ion (M^+) peak. The m/z value of this peak corresponds to the molecular weight of **2,5-Diethylaniline**.
- Exact Mass Measurement: For high-resolution mass spectrometers (e.g., Q-TOF or Orbitrap), the data system can determine the exact mass from the molecular ion peak. This requires proper calibration of the instrument with a known reference standard.[3]

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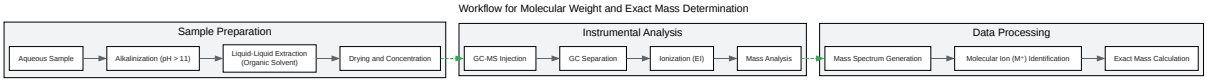
- Fragmentation Pattern: The fragmentation pattern observed in the mass spectrum can be used to confirm the structure of the molecule.

Workflow and Pathway Diagrams

The following diagrams illustrate the logical workflow for the experimental determination of the molecular weight and exact mass of **2,5-Diethylaniline**.



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Caption: Experimental workflow for the determination of molecular weight and exact mass.

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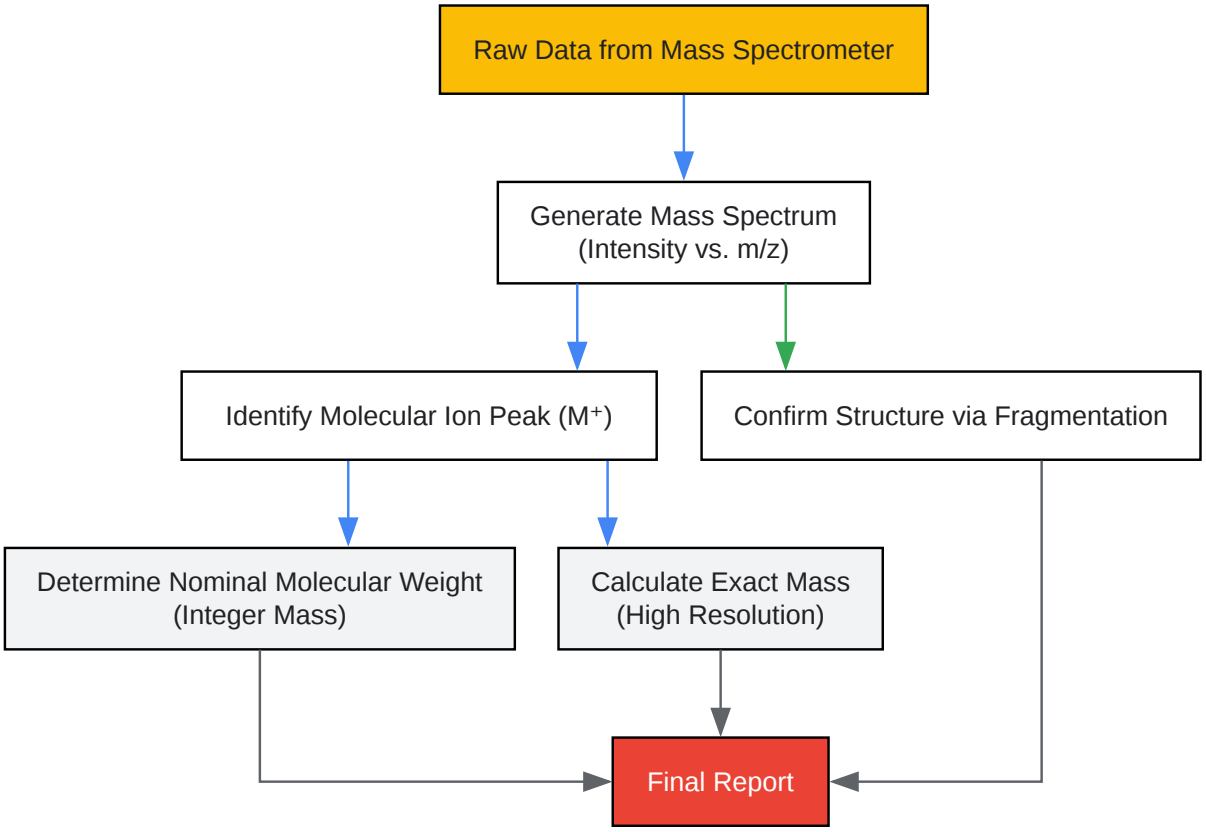
Logical Flow of Mass Spectrometry Data Analysis



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Caption: Logical relationships in mass spectrometry data analysis.

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